

safe handling and storage procedures for 2-Methoxypyrimidine-4,6-diol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxypyrimidine-4,6-diol

Cat. No.: B158980

[Get Quote](#)

Technical Support Center: 2-Methoxypyrimidine-4,6-diol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Methoxypyrimidine-4,6-diol** (CAS: 1758-98-1).

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₅ H ₆ N ₂ O ₃	[1]
Molecular Weight	142.11 g/mol	[1]
Appearance	White to off-white crystalline solid	[1]
Purity	≥ 95%	
Recommended Storage Temperature	Powder: -20°C for up to 3 years; In solvent: -80°C for up to 1 year	[2]
Occupational Exposure Limits	No data available	[2]
Solubility	Soluble in water and various organic solvents	[1]
InChI	InChI=1/C5H6N2O3/c1-10-5-6-3(8)2-4(9)7-5/h2H,1H3,(H2,6,7,8,9)	[1]
SMILES	COc1nc(cc(n1)O)O	[1]

Experimental Protocols

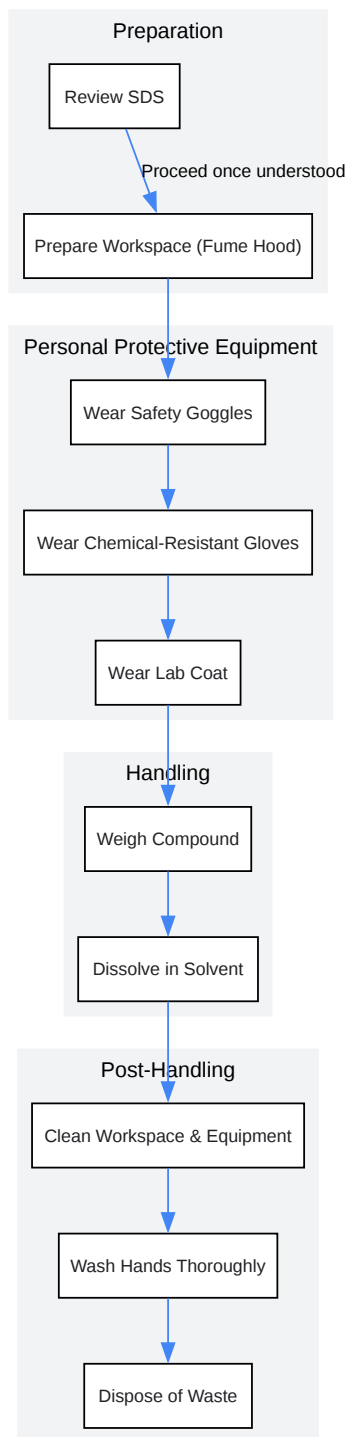
General Protocol for Handling Solid **2-Methoxypyrimidine-4,6-diol**:

- **Preparation:** Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and understood. The work area, typically a chemical fume hood, should be clean and uncluttered.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[2][3] For weighing or operations that may generate dust, a NIOSH-approved respirator is recommended.[3]
- **Weighing:** To minimize dust generation, weigh the compound in a fume hood on a tared weigh boat.

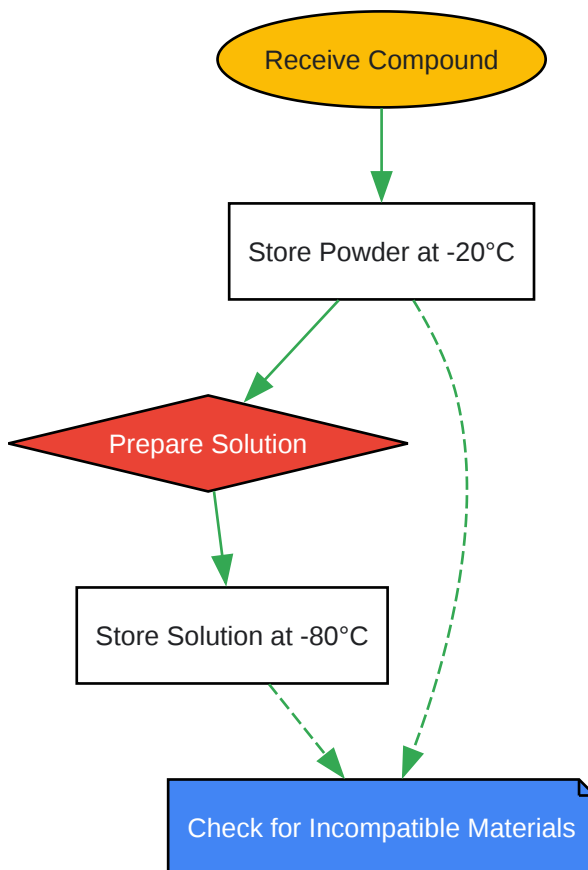
- **Dissolution:** If preparing a solution, add the solid to the solvent slowly and stir to dissolve.
- **Spill Cleanup:** In case of a spill, decontaminate the area using an appropriate method. For small spills, absorb with an inert material and place in a sealed container for disposal.
- **Waste Disposal:** Dispose of waste materials according to institutional and local regulations.
- **Post-Handling:** After handling, wash hands thoroughly. Clean the work area and any equipment used.

Visual Guides

Safe Handling Workflow for 2-Methoxypyrimidine-4,6-diol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Methoxypyrimidine-4,6-diol**.

Storage Procedures for 2-Methoxypyrimidine-4,6-diol



[Click to download full resolution via product page](#)

Caption: Recommended storage procedures for **2-Methoxypyrimidine-4,6-diol**.

Troubleshooting and FAQs

Q1: What are the primary hazards associated with **2-Methoxypyrimidine-4,6-diol**?

A1: While a specific, comprehensive Safety Data Sheet (SDS) for **2-Methoxypyrimidine-4,6-diol** is not readily available, data from similar pyrimidine derivatives suggest potential for skin irritation, serious eye irritation, and respiratory irritation.[4][5] It is crucial to handle this compound with care in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE).[2][3]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: It is recommended to wear a standard laboratory coat, chemical-resistant gloves, and safety goggles with side shields.[2][3] If there is a risk of generating dust, a NIOSH-approved respirator should be used.[3]

Q3: How should I store **2-Methoxypyrimidine-4,6-diol**?

A3: For long-term storage, the powdered form should be kept at -20°C.[2] If the compound is dissolved in a solvent, it is recommended to store the solution at -80°C.[2] Always store in a tightly sealed container in a dry and well-ventilated area.

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[2] For eye contact, rinse cautiously with water for several minutes.[2] If irritation persists in either case, seek medical attention.

Q5: What are the known incompatibilities for this compound?

A5: Specific incompatibility data for **2-Methoxypyrimidine-4,6-diol** is limited. However, based on information for similar compounds, it is prudent to avoid strong oxidizing agents.[3][4]

Q6: How should I dispose of waste containing **2-Methoxypyrimidine-4,6-diol**?

A6: All waste containing this compound should be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1758-98-1: 4,6-DIHYDROXY-2-METHOXYPYRIMIDINE [cymitquimica.com]

- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdnisotopes.com [cdnisotopes.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [safe handling and storage procedures for 2-Methoxypyrimidine-4,6-diol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b158980#safe-handling-and-storage-procedures-for-2-methoxypyrimidine-4-6-diol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com